

Application Notes and Protocols for Maleamic Acid Functionalized Polymers in Paper Sizing

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Compound of Interest

Compound Name: Maleamic acid

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These application notes provide a comprehensive overview of the synthesis, application, and performance of **maleamic acid** functionalized polymers as effective sizing agents in the paper industry. Detailed experimental protocols and performance data are included to facilitate research and development in this area.

Introduction

Maleamic acid functionalized polymers are a promising class of sizing agents for improving the water resistance and printability of paper. These polymers are typically synthesized by the reaction of a maleic anhydride-containing copolymer with ammonia or an amine. The resulting **maleamic acid** groups, along with other functional groups that can be incorporated into the polymer backbone, provide a combination of hydrophobicity and adhesion to cellulose fibers, leading to excellent sizing performance. This document outlines the synthesis of these polymers, their application in paper sizing, and methods for evaluating their effectiveness.

Data Presentation

The performance of various **maleamic acid** and related functionalized polymers for paper sizing is summarized in the table below. This data is compiled from various studies to provide a comparative overview.

Polymer ID	Polymer Composition	Application Method	Dosage	Water Contact Angle (°)	Cobb Test (g/m ²)	Sizing Degree (s)	Tensile Strength Increase (%)	Breaking Strength Increase (%)	Reference
SAFA	Styrene-maleamic acid polymer with aldehyde groups	Dipping and heating	Not specified	125.6	Not specified	Not specified	Not specified	Not specified	[1]
SMA-Ammonia	Styrene-maleic anhydride copolymer modified with ammonia	Surface sizing	0.5 g/m ²	Not specified	Not specified	13	13.5	16.0	[2]
SMO-Ammonia	Styrene-maleic anhydride-monomaleate	Surface sizing with oxidized corn	1.0 g/m ²	Not specified	Not specified	9	6.8	10.1	[3]

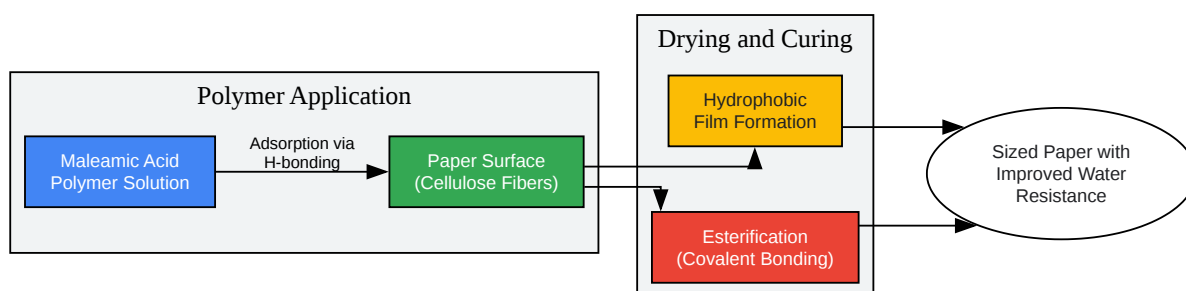
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Signaling Pathways and Mechanisms

The sizing mechanism of **maleamic acid** functionalized polymers involves both physical and chemical interactions with the cellulose fibers of the paper. The key steps are:

- **Adsorption:** The polymer, typically in an aqueous solution or emulsion, is applied to the paper surface. The carboxyl and amide groups of the **maleamic acid** functionality can form hydrogen bonds with the hydroxyl groups of the cellulose, leading to the adsorption of the polymer onto the fiber surface.
- **Film Formation:** Upon drying and heating, the polymer chains coalesce to form a thin, hydrophobic film on the paper surface and within the fibrous network.
- **Covalent Bonding (Esterification):** The carboxylic acid group of the **maleamic acid** can react with the hydroxyl groups of cellulose under heating to form ester bonds. This covalent bonding provides strong anchoring of the polymer to the fibers, enhancing the durability of

the sizing effect.[5] The anhydride precursors of these polymers are also known to react directly with the hydroxyl groups of cellulose.[5]



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Figure 1. Mechanism of paper sizing with **maleamic acid** functionalized polymers.

Experimental Protocols

Synthesis of Styrene-Maleamic Acid Copolymer

This protocol is a generalized procedure based on the ammonolysis of styrene-maleic anhydride (SMA) copolymers.

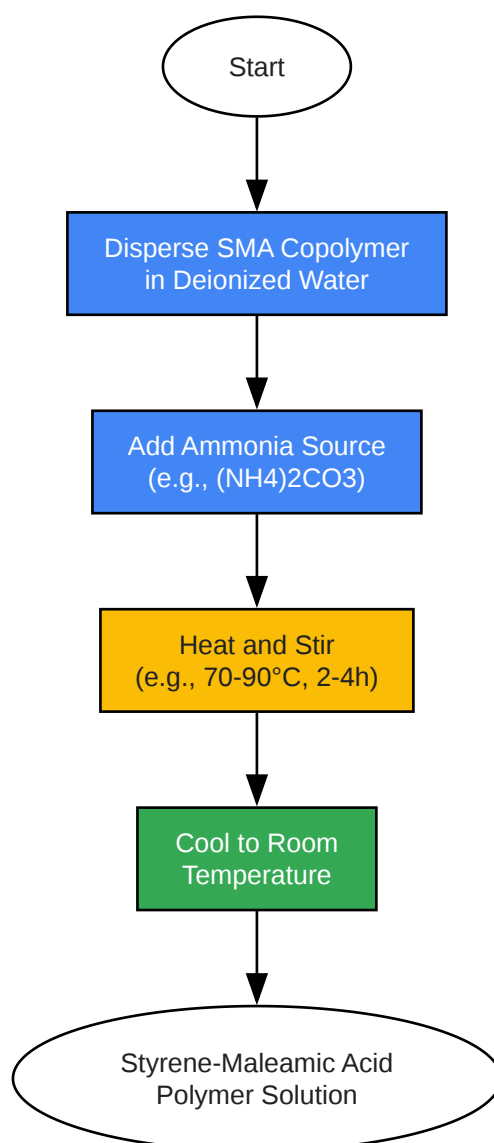
Materials:

- Styrene-maleic anhydride (SMA) copolymer
- Ammonium carbonate or aqueous ammonia
- Deionized water
- Reaction vessel with a stirrer, condenser, and temperature control

Procedure:

- Disperse the styrene-maleic anhydride (SMA) copolymer in deionized water in the reaction vessel.

- While stirring, slowly add the required amount of ammonium carbonate or aqueous ammonia to the SMA dispersion.[6] The anhydride groups will react with ammonia to form **maleamic acid** groups.
- Heat the reaction mixture to a specified temperature (e.g., 70-90°C) and maintain it for a set period (e.g., 2-4 hours) to ensure complete conversion.
- Cool the resulting water-soluble styrene-**maleamic acid** polymer solution to room temperature.
- The final product can be used directly as a sizing agent solution.



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Figure 2. Workflow for the synthesis of styrene-**maleamic acid** copolymer.

Application of Sizing Agent to Paper

This protocol describes a standard laboratory procedure for surface sizing of paper.

Materials:

- Unsized paper sheets
- **Maleamic acid** functionalized polymer solution
- Size press or padding mangle (laboratory scale)
- Drying oven or drum dryer

Procedure:

- Prepare an aqueous solution of the **maleamic acid** functionalized polymer of the desired concentration (e.g., 0.5-2.0 wt%).
- Immerse the unsized paper sheet in the sizing solution or pass it through the nip of a size press or padding mangle saturated with the sizing solution.
- Remove the excess sizing solution by pressing the paper sheet between two rollers.
- Dry the sized paper sheet in an oven at a specified temperature (e.g., 100-120°C) for a set time (e.g., 15-40 minutes).^[7] The heating step also promotes the curing and covalent bonding of the sizing agent to the cellulose fibers.

Evaluation of Sizing Performance

This method assesses the hydrophobicity of the paper surface.

Apparatus:

- Contact angle goniometer

Procedure:

- Place a sample of the sized paper on the goniometer stage.
- Dispense a small droplet of deionized water (typically 2-5 μL) onto the paper surface.
- Immediately capture an image of the droplet.
- Use the software of the goniometer to measure the angle between the baseline of the drop and the tangent at the drop's edge.
- A higher contact angle indicates greater hydrophobicity.

This test measures the amount of water absorbed by the paper surface over a specific time.

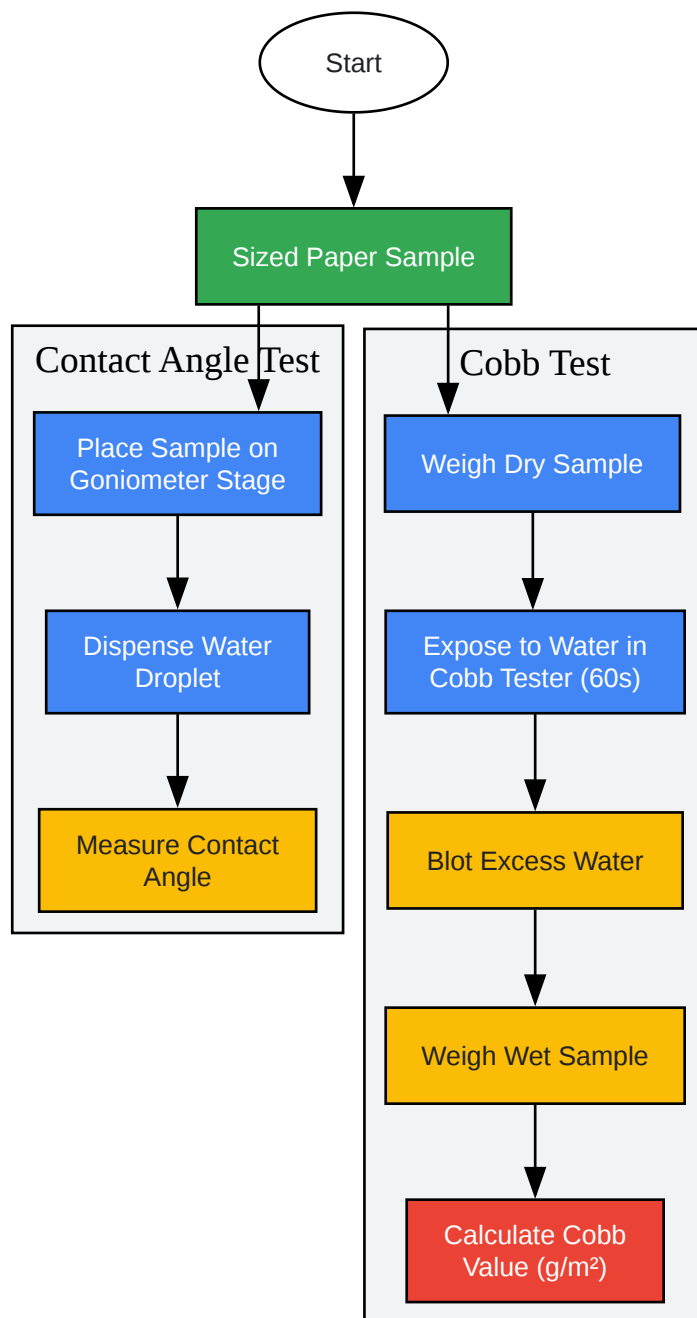
Apparatus:

- Cobb sizing tester (a metal ring with a defined area, typically 100 cm^2)
- Blotting paper
- Balance (accurate to 0.001 g)
- Stopwatch

Procedure:

- Weigh a dry sample of the sized paper.
- Clamp the paper sample in the Cobb tester with the side to be tested facing up.
- Pour a specified volume of water (e.g., 100 mL) into the ring and start the stopwatch. The standard test duration is 60 seconds (Cobb60).
- At the end of the test period, pour out the water and quickly remove the paper sample.
- Immediately place the wet side of the sample on a sheet of blotting paper and place another sheet of blotting paper on top.

- Use a hand roller to remove the excess water.
- Quickly reweigh the blotted paper sample.
- The Cobb value is calculated as the weight of water absorbed per unit area (g/m^2). A lower Cobb value indicates better sizing.



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